

# A Technical Guide to 5-(Benzyloxy)-2-bromobenzaldehyde for Advanced Research Applications

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## Compound of Interest

Compound Name: 5-(Benzyloxy)-2-bromobenzaldehyde

Cat. No.: B113107

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This guide provides an in-depth technical overview of **5-(Benzyloxy)-2-bromobenzaldehyde**, a key building block in synthetic organic chemistry, with a particular focus on its relevance to researchers, medicinal chemists, and drug development professionals. This document will detail its chemical properties, commercial availability, safe handling protocols, and applications in the synthesis of complex molecules.

## Introduction: The Strategic Importance of 5-(Benzyloxy)-2-bromobenzaldehyde

**5-(Benzyloxy)-2-bromobenzaldehyde** is a substituted aromatic aldehyde that serves as a versatile intermediate in multi-step organic syntheses. Its chemical architecture, featuring a reactive aldehyde group, a strategically placed bromine atom, and a benzyl ether protecting group, offers a unique combination of functionalities for constructing complex molecular frameworks.

The aldehyde group is a gateway to a myriad of chemical transformations, including reductive aminations, Wittig reactions, and aldol condensations. The bromine atom provides a handle for cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, enabling the introduction of diverse substituents. The benzyloxy group serves as a robust protecting group for the phenol, which can be selectively cleaved under specific conditions to reveal a reactive hydroxyl group for further functionalization. This trifecta of functional groups makes **5-(Benzyloxy)-2-bromobenzaldehyde** a valuable precursor for the synthesis of novel pharmaceutical agents and other high-value chemical entities.

## Chemical Properties and Specifications

A comprehensive understanding of the physicochemical properties of **5-(Benzyloxy)-2-bromobenzaldehyde** is paramount for its effective use in research and development.

Property	Value	Source
CAS Number	85604-06-4	[1]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> BrO <sub>2</sub>	[1]
Molecular Weight	291.14 g/mol	[1]
Appearance	Solid	[2]
Purity	Typically ≥97%	[2]
IUPAC Name	2-bromo-5-(phenylmethoxy)benzaldehyde	[1]
InChI Key	NUBOCIQJROMWLP-UHFFFAOYSA-N	[1][2]
SMILES	C1=CC=C(C=C1)COC2=CC(=C(C=C2)Br)C=O	[1]

Note: Physical properties such as melting point and boiling point may vary slightly between suppliers and batches. Always refer to the supplier-specific Certificate of Analysis for precise data.

## Commercial Sourcing and Supplier Evaluation

The procurement of high-quality starting materials is a critical first step in any synthetic workflow. Several reputable chemical suppliers offer **5-(Benzyloxy)-2-bromobenzaldehyde**. When selecting a supplier, researchers should consider not only the price but also the purity, availability, and the quality of the accompanying documentation, such as the Certificate of Analysis (CoA) and Safety Data Sheet (SDS).

Below is a comparative table of prominent commercial suppliers:

Supplier	Purity	Availability	Notes
LEAPChem	Varies	Research and bulk quantities	A specialized supplier of fine chemicals for research and production.
Santa Cruz Biotechnology	Varies	Research quantities	A well-known supplier of biochemicals for research. <a href="#">[3]</a>
Parchem	Varies	Bulk and specialty packaging	A global supplier of specialty chemicals.
CymitQuimica	Typically 97%	Gram to multi-gram quantities	Offers a range of research chemicals. <a href="#">[2]</a>

It is imperative to obtain and review the lot-specific Certificate of Analysis prior to purchase to ensure the material meets the requirements of your intended application.

## Safe Handling, Storage, and Disposal

As with any chemical reagent, proper handling and storage procedures are essential to ensure the safety of laboratory personnel and maintain the integrity of the compound.

### 4.1. Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive GHS classification for **5-(Benzyloxy)-2-bromobenzaldehyde** is not readily available, it should be handled with the standard precautions for aromatic aldehydes and brominated compounds. Based on data for structurally related compounds, it may cause skin and eye irritation.[\[4\]](#)

Recommended PPE:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

### 4.2. Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

### 4.3. Disposal

Dispose of unused material and its container in accordance with local, regional, and national regulations.

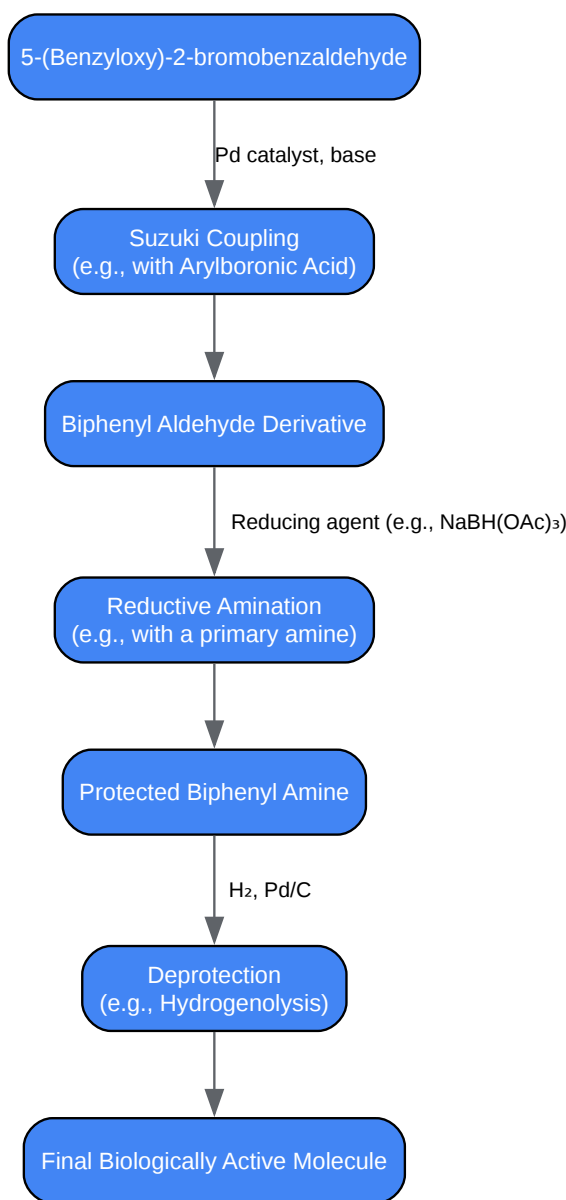
## Synthetic Utility and Applications in Drug Discovery

The strategic placement of the functional groups in **5-(Benzyloxy)-2-bromobenzaldehyde** makes it a valuable precursor in the synthesis of biologically active molecules. While specific applications of this exact isomer are not extensively documented in publicly available literature, the broader class of benzyloxybenzaldehyde derivatives has shown significant promise in medicinal chemistry.<sup>[5][6]</sup>

One notable area of research is the development of inhibitors for enzymes implicated in various diseases. For instance, benzyloxybenzaldehyde derivatives have been investigated as inhibitors of aldehyde dehydrogenase (ALDH), an enzyme family that plays a role in cancer cell proliferation and drug resistance.<sup>[7]</sup>

Illustrative Synthetic Workflow:

The following diagram illustrates a generalized synthetic pathway where **5-(Benzyloxy)-2-bromobenzaldehyde** could be utilized as a key starting material.



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Caption: A potential synthetic route utilizing **5-(Benzyloxy)-2-bromobenzaldehyde**.

Exemplary Experimental Protocol: Suzuki Coupling

The following is a representative, non-validated protocol for a Suzuki coupling reaction using **5-(Benzyloxy)-2-bromobenzaldehyde**. This protocol should be adapted and optimized by the end-user.

- Reaction Setup: In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), combine **5-(Benzyloxy)-2-bromobenzaldehyde** (1.0 eq), the desired arylboronic acid (1.2 eq), a palladium catalyst such as Pd(PPh<sub>3</sub>)<sub>4</sub> (0.05 eq), and a base such as K<sub>2</sub>CO<sub>3</sub> (2.0 eq).

- Solvent Addition: Add a suitable solvent system, for example, a mixture of toluene and water (e.g., 4:1 v/v).
- Reaction Execution: Heat the reaction mixture to a temperature appropriate for the chosen catalyst and substrates (e.g., 90 °C) and stir vigorously until the reaction is complete, as monitored by an appropriate technique (e.g., TLC or LC-MS).
- Work-up: After cooling to room temperature, dilute the reaction mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield the desired biphenyl aldehyde derivative.

## Conclusion

**5-(Benzyloxy)-2-bromobenzaldehyde** is a strategically important chemical intermediate with significant potential for the synthesis of complex organic molecules, particularly in the realm of drug discovery. Its unique combination of a reactive aldehyde, a versatile bromine handle for cross-coupling, and a cleavable benzyloxy protecting group provides medicinal chemists with a powerful tool for generating novel molecular entities. A thorough understanding of its properties, careful selection of commercial suppliers, and adherence to safe handling practices are essential for its successful application in the laboratory.

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